

Essential Safety and Disposal Guidance for Iloperidone Metabolite P88-d3

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Compound of Interest

Compound Name: Iloperidone metabolite P88-d3

Cat. No.: B12372553

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For researchers, scientists, and drug development professionals handling **Iloperidone metabolite P88-d3**, ensuring safe and compliant disposal is a critical component of laboratory operations. While specific disposal protocols for the deuterated metabolite P88-d3 are not explicitly detailed in publicly available literature, a comprehensive disposal plan can be formulated by leveraging the safety data for its non-deuterated counterpart, Iloperidone metabolite P88, and adhering to general principles of chemical and pharmaceutical waste management.

Hazard Profile and Safety Precautions

Iloperidone metabolite P88 is classified as harmful if swallowed.^[1] The following table summarizes key safety information derived from the Safety Data Sheet (SDS) for Iloperidone metabolite P88. Researchers handling P88-d3 should operate under the assumption of a similar hazard profile.

Hazard Classification & Precautionary Statements	Handling & First Aid Measures
GHS Classification: Acute toxicity - oral, Category 4 (H302: Harmful if swallowed)[1]	General Handling: Wash thoroughly after handling. Do not eat, drink, or smoke when using this product.[1]
Signal Word: Warning[1]	After Swallowing: If swallowed, call a poison center/doctor if you feel unwell. Rinse mouth.[1]
Primary Irritant Effect: No irritant effect on skin or eyes.[1]	After Inhalation: Supply fresh air; consult a doctor in case of complaints.[1]
Sensitization: No sensitizing effects known.[1]	After Skin Contact: Generally, the product does not irritate the skin.[1]
Carcinogenicity: Not listed by IARC, NTP, or OSHA-Ca.[1]	After Eye Contact: Rinse opened eye for several minutes under running water.[1]

Step-by-Step Disposal Protocol

The proper disposal of **lloperidone metabolite P88-d3** must be conducted in accordance with local, regional, and national regulations for chemical and pharmaceutical waste.[1][2] The following procedure outlines the necessary steps to ensure safe and compliant disposal.

1. Waste Identification and Segregation:

- Treat **lloperidone metabolite P88-d3** as a non-hazardous chemical waste unless otherwise specified by local regulations or institutional policies.
- Segregate waste containing P88-d3 from other waste streams, such as sharps, biohazards, and radioactive waste.

2. Containerization:

- Use a designated, compatible, and properly sealed waste container for all materials contaminated with P88-d3, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials).

- The container should be clearly labeled as "Hazardous Waste" or "Chemical Waste" in accordance with institutional guidelines.[\[3\]](#)

3. Labeling:

- The waste container label must include:
 - The full chemical name: "**Iloperidone metabolite P88-d3**"
 - The concentration and quantity of the waste.
 - The date of accumulation.
 - The name of the principal investigator or laboratory contact.
 - Any associated hazard warnings (e.g., "Harmful if Swallowed").

4. Storage:

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- This area should be secure and away from general laboratory traffic to prevent accidental spills or exposure.

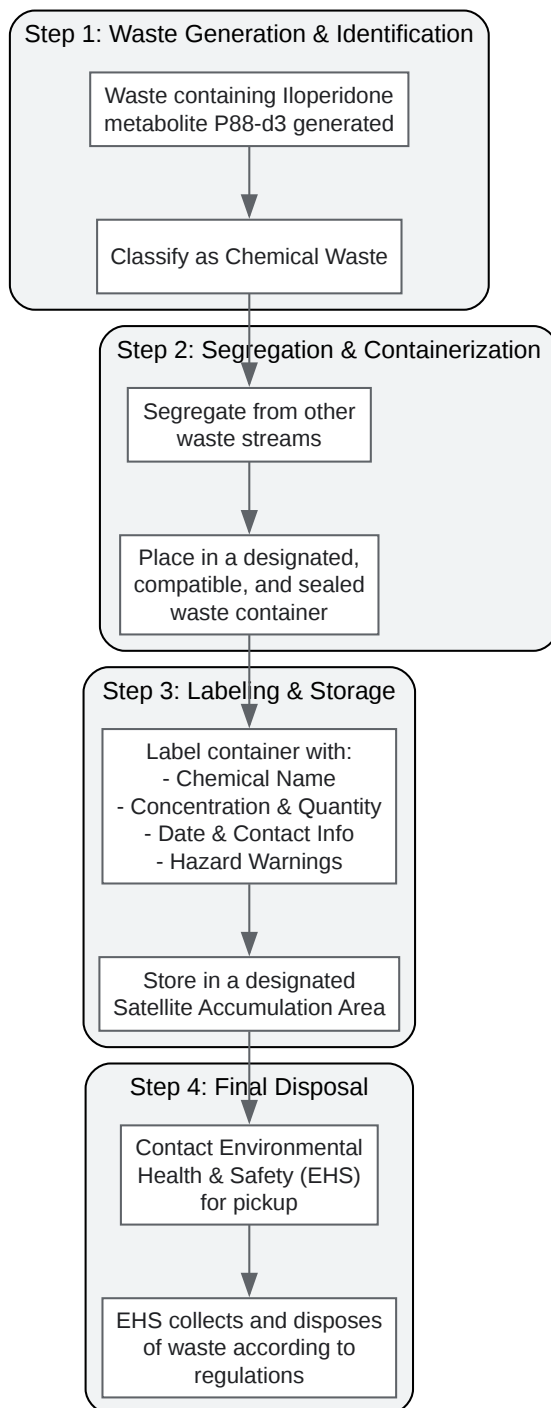
5. Disposal Request and Collection:

- Contact your institution's Environmental Health and Safety (EHS) department or the equivalent office to arrange for the collection and disposal of the chemical waste.[\[2\]](#)[\[4\]](#)
- Provide the EHS department with all necessary information about the waste, as detailed on the label.
- Do not dispose of **Iloperidone metabolite P88-d3** down the drain or in the regular trash.[\[5\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Iloperidone metabolite P88-d3**.

Iloperidone Metabolite P88-d3 Disposal Workflow



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Caption: Disposal workflow for **Iloperidone metabolite P88-d3**.

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